

Isocudraniaxanthone B molecular structure and formula C₁₉H₁₈O₆

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Compound of Interest

Compound Name: *Isocudraniaxanthone B*

Cat. No.: *B15592998*

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Isocudraniaxanthone B: A Technical Whitepaper

For Researchers, Scientists, and Drug Development Professionals

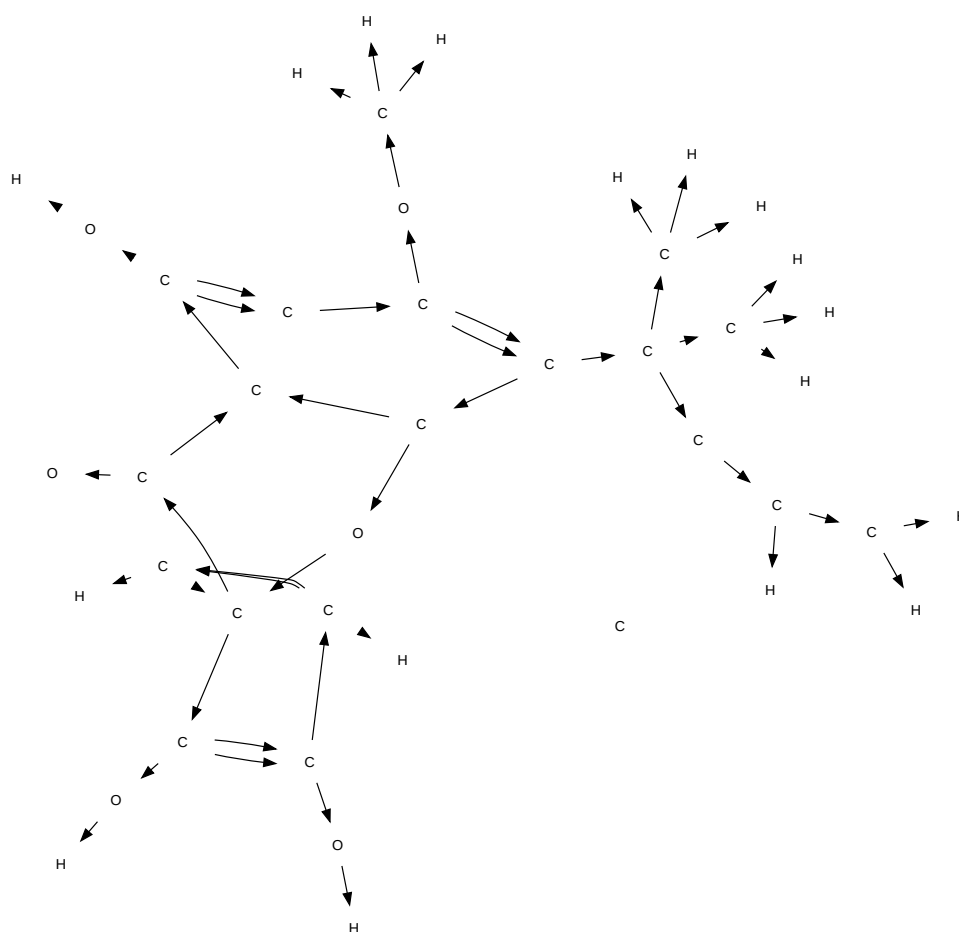
This document provides a comprehensive technical overview of **Isocudraniaxanthone B**, a natural product with demonstrated biological activity. This guide consolidates available data on its molecular structure, physicochemical properties, and bioactivity, adhering to stringent data presentation and visualization standards for a scientific audience.

Molecular Structure and Formula

Isocudraniaxanthone B is a xanthone derivative with the chemical formula C₁₉H₁₈O₆.^[1] Its structure is characterized by a tricyclic xanthen-9-one core, substituted with hydroxyl, methoxy, and a dimethylpropenyl group.

Synonyms: 4-(1,1-Dimethyl-2-propenyl)-1,5,6-trihydroxy-3-methoxy-9H-xanthen-9-one

Chemical Structure:



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Caption: 2D structure of **Isocudranixanthone B**.

Physicochemical and Pharmacokinetic Data

A summary of the key computed and experimental properties of **Isocudranixanthone B** is presented in Table 1.

Property	Value	Source
Molecular Formula	C19H18O6	[1]
Molecular Weight	342.34 g/mol	[1]
CAS Number	199851-52-0	[1]
Exact Mass	342.11033829	[1]
Topological Polar Surface Area	96.2 Å ²	[1]
Hydrogen Bond Donor Count	3	[1]
Hydrogen Bond Acceptor Count	6	[1]
Rotatable Bond Count	3	[1]
XLogP3	4.4	[1]

Biological Activity

Isocudraniaxanthone B has demonstrated notable antimalarial activity. Quantitative data from in vitro studies are summarized in Table 2.

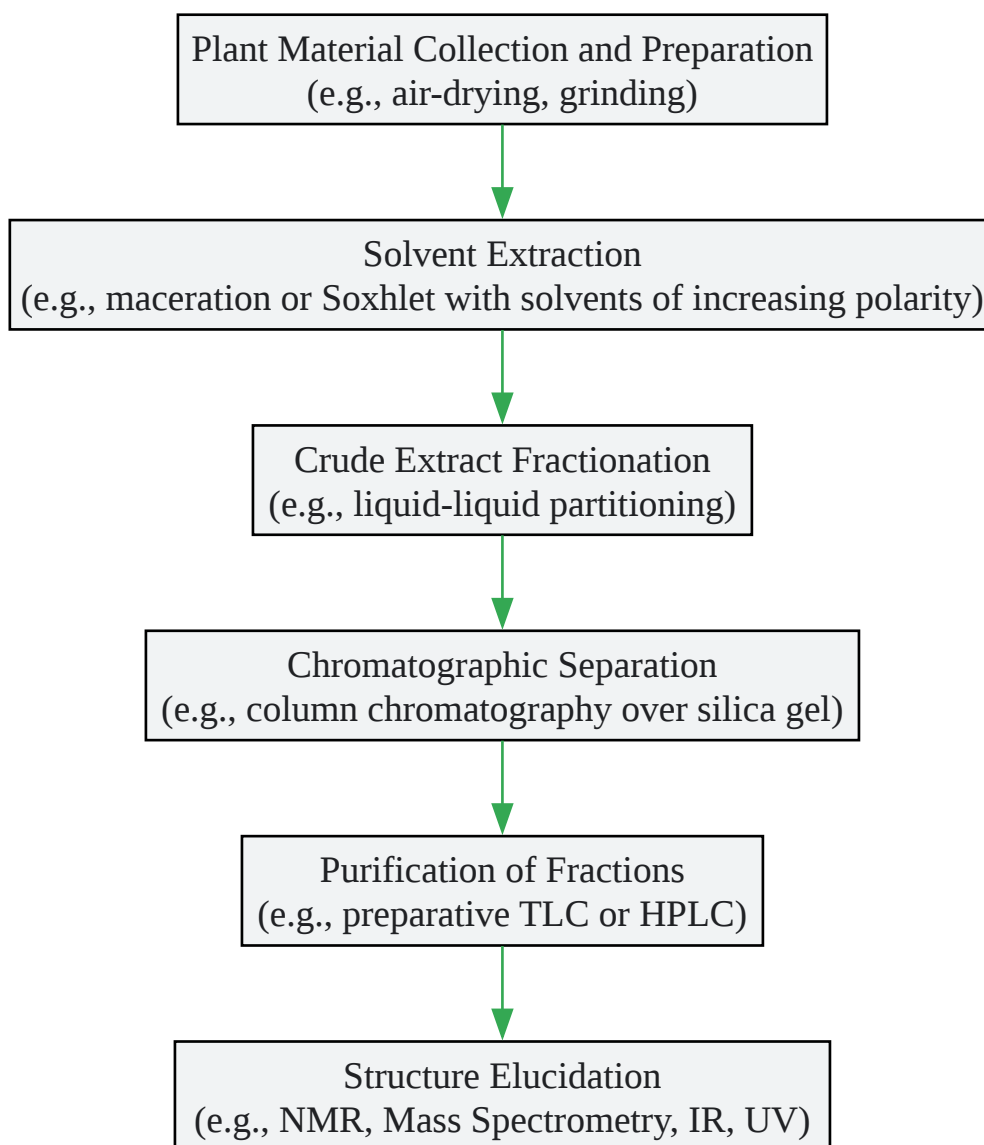
Biological Target	Assay	Test Organism/Cell Line	Activity (IC50)	Source
Antimalarial	In vitro antiplasmodial assay	Plasmodium falciparum (chloroquine-resistant strain)	3.2 µg/mL	[2]

Experimental Protocols

Isolation of Isocudraniaxanthone B

Isocudraniaxanthone B has been isolated from the plant *Garcinia vieillardii*. While the detailed experimental protocol from the primary literature could not be accessed, the general procedure

for the isolation of xanthones from plant material typically involves the following steps:

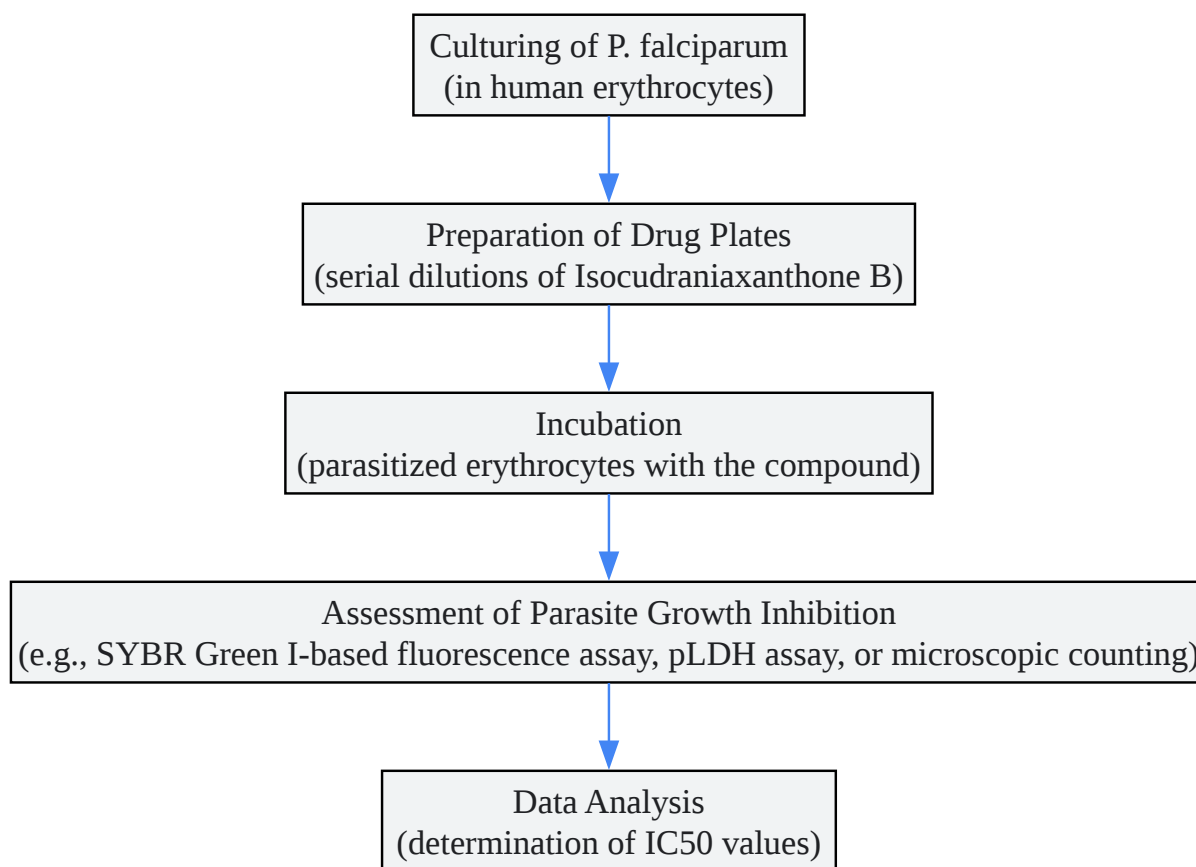


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Caption: General workflow for natural product isolation.

In Vitro Antimalarial Activity Assay

The antimalarial activity of **Isocudraniaxanthone B** was evaluated against a chloroquine-resistant strain of *Plasmodium falciparum*. The specific, detailed protocol from the original study is not publicly available. However, a standard in vitro antiplasmodial assay generally follows the workflow below:



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Caption: Typical workflow for in vitro antiplasmodial assays.

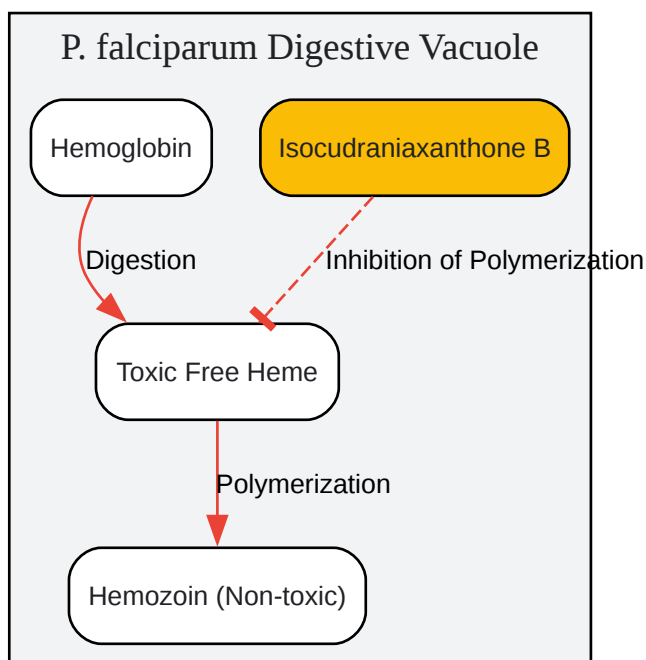
Spectroscopic Data

Detailed ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopic data for **Isocudraniaxanthone B** are not available in the public domain based on the conducted literature search. This information is crucial for the unambiguous structural confirmation and quality control of the compound.

Proposed Mechanism of Action and Signaling Pathways

Specific studies on the mechanism of action of **Isocudraniaxanthone B** have not been identified. However, for the broader class of antimalarial xanthenes, a proposed mechanism

involves the inhibition of hemozoin formation in the food vacuole of the malaria parasite. *Plasmodium falciparum* digests hemoglobin, releasing toxic free heme. The parasite detoxifies this heme by polymerizing it into an insoluble crystal called hemozoin. Xanthenes are thought to interfere with this process.



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Caption: Proposed antimalarial mechanism of xanthenes.

No specific signaling pathways involving **Isocudraniaxanthone B** have been elucidated in the available literature.

Conclusion

Isocudraniaxanthone B is a promising natural product with confirmed in vitro activity against chloroquine-resistant *Plasmodium falciparum*. Its xanthone scaffold represents a potential starting point for the development of new antimalarial agents. However, a significant gap in the publicly available data exists, particularly concerning detailed experimental protocols for its isolation and comprehensive spectroscopic characterization (NMR data). Further research is warranted to fully elucidate its mechanism of action, explore its potential effects on relevant

signaling pathways, and assess its broader pharmacological profile to support future drug development efforts.

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References

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- 2. Antioxidant xanthenes from *Garcinia vieillardii* - PubMed [pubmed.ncbi.nlm.nih.gov]
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